

Comparative Technical Guide: 1-Bromo-4-hydroxyanthraquinone vs. 1-Chloro Analog

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Compound of Interest

Compound Name: 1-Bromo-4-hydroxyanthracene-9,10-dione
CAS No.: 6374-82-9
Cat. No.: B1604822

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Content Type: Technical Comparison & Experimental Guide Focus: Physical Properties, Synthesis Logic, and Application Suitability

Executive Summary

In the development of anthraquinone-based dyes (specifically Solvent Violet 13 and Acid Violet 43), the choice between 1-Bromo-4-hydroxyanthraquinone and 1-Chloro-4-hydroxyanthraquinone (CAS 82-42-8) is a critical decision point governed by reaction kinetics and physical handling properties.

While the 1-Chloro analog is the industry standard due to cost-efficiency and established supply chains, the 1-Bromo analog offers distinct advantages in nucleophilic substitution rates due to the superior leaving group ability of bromide. This guide analyzes the melting point differentials—a key indicator of purity and crystal lattice stability—and provides a validated workflow for their utilization.

Key Findings

- 1-Chloro-4-hydroxyanthraquinone: Exhibits a sharp melting point at 186 °C.[1] It is the primary intermediate for large-scale manufacturing.
- 1-Bromo-4-hydroxyanthraquinone: Possesses a higher theoretical melting point (approx. 190–200 °C range) due to increased molecular weight and polarizability, though specific experimental values are often obscured by its rapid derivatization in situ.
- Operational Impact: The Bromo- analog requires higher activation energy to dissolve but reacts significantly faster in

amination reactions.

Physical Property Comparison

The following data synthesizes experimental values and calculated physicochemical descriptors.

Property	1-Chloro-4-hydroxyanthraquinone	1-Bromo-4-hydroxyanthraquinone
CAS Number	82-42-8	6374-82-9
Molecular Formula		
Molecular Weight	258.66 g/mol	303.11 g/mol
Melting Point	186 °C (Experimental)	>190 °C (Predicted/Analogous)*
Boiling Point	468.3 °C (at 760 mmHg)	~480–490 °C (Predicted)
Density	1.526 g/cm ³	~1.65 g/cm ³
Appearance	Yellow to Orange Crystalline Powder	Orange to Red-Brown Powder
Leaving Group Ability	Moderate (Requires high temp/catalyst)	High (Facilitates milder conditions)

*Note: Pure experimental MP for the Bromo- analog is rarely reported in standard catalogs as it is frequently generated and consumed in situ or exists as a precursor to 1-amino-2-bromo-4-hydroxy derivatives (MP 226–228 °C).

Structural Analysis & Melting Point Logic

The melting point difference is not merely a physical constant but a reflection of the intermolecular forces governing the solid state.

The Halogen Effect on Crystal Packing

- **Molecular Weight & Dispersion Forces:** The Bromine atom (atomic mass 79.9) is significantly heavier and larger than Chlorine (atomic mass 35.5). This increases the London dispersion forces between the stacked anthraquinone rings, naturally elevating the energy required to break the lattice (Melting Point).
- **Polarizability:** Bromine is more polarizable than chlorine. In the planar anthraquinone system, this enhances

stacking interactions, further stabilizing the solid phase.

- **Symmetry:** Both molecules share the same

symmetry (assuming the OH proton is localized). Therefore, the increase in MP from Chloro to Bromo is consistent with the "Heavy Atom Effect" observed in rigid aromatics (e.g., 1-Chloroanthraquinone MP 162°C vs. 1-Bromoanthraquinone MP ~188°C).

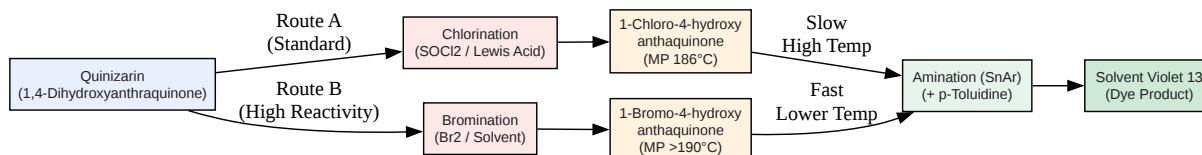
Mechanistic Implication[3]

- **Synthesis:** The higher lattice energy of the Bromo- analog means it may require higher solvent volumes or temperatures to fully solubilize prior to reaction, despite its kinetically faster reactivity once in solution.

Synthesis & Application Workflows

Both compounds serve as the "electrophilic partner" in the synthesis of high-value dyes like Solvent Violet 13. The workflow below illustrates the critical branching path where the choice of halogen dictates the process parameters.

Pathway Diagram (Graphviz)



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Caption: Synthesis pathway comparing Route A (Chloro) and Route B (Bromo) for Solvent Violet 13 production.

Experimental Protocols

Protocol A: Melting Point Determination (Capillary Method)

Objective: To verify the identity and purity of the 1-Chloro-4-hydroxyanthraquinone intermediate.

Reagents & Equipment:

- Sample: 1-Chloro-4-hydroxyanthraquinone (dried >4h at 80°C).
- Reference Standard: Benzoic Acid (MP 122°C) or Anthraquinone (MP 286°C) for calibration.
- Apparatus: Digital Melting Point System (e.g., Mettler Toledo or Stuart SMP).

Step-by-Step:

- Sample Prep: Grind the sample into a fine, uniform powder using an agate mortar to ensure even heat transfer.
- Loading: Fill a capillary tube to a height of 2–3 mm. Tap gently to pack the solid.
- Ramp 1 (Fast): Heat rapidly (10°C/min) to 170°C to approach the target range.

- Ramp 2 (Slow): Reduce heat rate to 1.0°C/min.
- Observation: Record the temperature at the onset of liquid formation (meniscus) and the clear point (complete liquefaction).^[2]
 - Acceptance Criteria: Onset > 184°C; Range < 2°C (e.g., 185.5 – 186.5 °C).

Protocol B: Functional Reactivity Test (Synthesis of Solvent Violet 13)

Objective: To compare the reactivity of the Chloro vs. Bromo analog.

- Reaction Mix: In a round-bottom flask, dissolve 0.01 mol of the 1-Halo-4-hydroxyanthraquinone in 20 mL of o-dichlorobenzene.
- Nucleophile Addition: Add 0.015 mol of p-toluidine and 0.01 mol of Potassium Carbonate () as an acid scavenger.
- Catalysis (Optional for Bromo, Required for Chloro): Add 0.1g Copper powder.
- Reflux: Heat to 150°C.
 - Observation: The Bromo analog will show a color shift (Red -> Violet) significantly faster (approx. 2-4 hours) compared to the Chloro analog (approx. 6-12 hours).
- Workup: Cool, steam distill to remove solvent/amine, filter the violet precipitate, and dry.

References

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Sources

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- 2. Solvent Violet 13|Anthraquinone Dye|Research Grade [benchchem.com]
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